

Multiple Mechanisms of Cell Death Induced by Englerin A

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Compound Focus: Englerin A

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Mechanism	Key Experimental Findings	Cell Line Used	Reference
Apoptosis	Caspase-independent; DNA fragmentation; externalization of phosphatidylserine (Annexin V staining).	A498	[1] [2] [3]
Necrosis	Rapid plasma membrane rupture; propidium iodide (PI) positivity; calcium influx; ROS production.	A498, UO-31	[4] [5]
Autophagy	Increased autophagic vesicles (LC3-II formation); process inhibited by non-essential amino acids (NEAA).	A498	[1] [2] [3]
Cell Cycle Arrest	Accumulation of cells in the G2 phase, indicating a block at the G2/M transition.	A498	[1] [2]

Impact on Key Signaling Pathways

Pathway / Kinase	Effect of Englerin A	Proposed Functional Consequence
AKT	Inhibits phosphorylation (activation)	Suppresses cell proliferation and survival signals [1] [2]
ERK	Inhibits phosphorylation (activation)	Suppresses cell proliferation and survival signals [1] [2]
AMPK	No significant effect on phosphorylation	Cellular energy sensing remains unaffected [1] [2]
Hsp27	Induces hyperphosphorylation (via p38)	Contributes to cytotoxicity; novel site Ser65 identified [6]

Core Experimental Protocols for Key Assays

The following methodologies are compiled from the cited studies to provide a foundational overview of how the key mechanisms of **Englerin A** action are investigated.

Cell Viability Assay (XTT)

- **Objective:** To determine the concentration-dependent reduction of cell viability.
- **Procedure:**
 - Seed cells (e.g., A498, UO-31) in a 96-well plate.
 - Allow cells to adhere.
 - Treat with a dilution series of **Englerin A** or a vehicle control (DMSO) for a set period (e.g., 48 hours).
 - Add XTT reagent, which is metabolized by viable cells to a colored formazan product.
 - Measure the absorbance of the formazan product to quantify relative cell viability [4] [5].

Annexin V / Propidium Iodide (PI) Staining

- **Objective:** To distinguish between apoptotic and necrotic cell populations.
- **Procedure:**

- Treat cells with **Englerin A** (e.g., 100 nM to 1 μ M) for various durations (e.g., 1, 3, 24, 48 hours).
- Harvest and stain cells with FITC-conjugated Annexin V and PI.
- Analyze by flow cytometry.
- **Interpretation:** **Annexin V+/PI-** cells are considered early apoptotic; **Annexin V+/PI+** cells are late apoptotic or necrotic; **Annexin V-/PI+** cells are primarily necrotic [2] [4] [5].

Autophagy Detection (LC3-I to LC3-II Conversion)

- **Objective:** To monitor the induction of autophagy by observing the lipidated form of LC3.
- **Procedure:**
 - Treat cells with **Englerin A**.
 - Lyse cells and resolve proteins via SDS-PAGE.
 - Perform Western blotting using an anti-LC3B antibody.
 - **Interpretation:** A shift from the cytosolic form (LC3-I) to the phosphatidylethanolamine-conjugated form (LC3-II), seen as an increased intensity of the LC3-II band, indicates autophagosome formation [2] [4]. This can be complemented with flow cytometry or microscopy using a Cyto-ID Autophagy Detection Kit [2].

Caspase Activity Assay

- **Objective:** To assess the involvement of caspases in **Englerin A**-induced apoptosis.
- **Procedure:**
 - Treat cells with **Englerin A**. Use a known caspase inducer (e.g., etoposide) as a positive control.
 - Harvest cells and lyse them.
 - Incubate the lysate with a caspase-specific substrate (e.g., for caspase-3 or caspase-9).
 - Measure the cleavage of the substrate colorimetrically or fluorometrically [2]. A lack of significant caspase activity, despite other apoptotic markers, suggests **caspase-independent apoptosis** [1] [2].

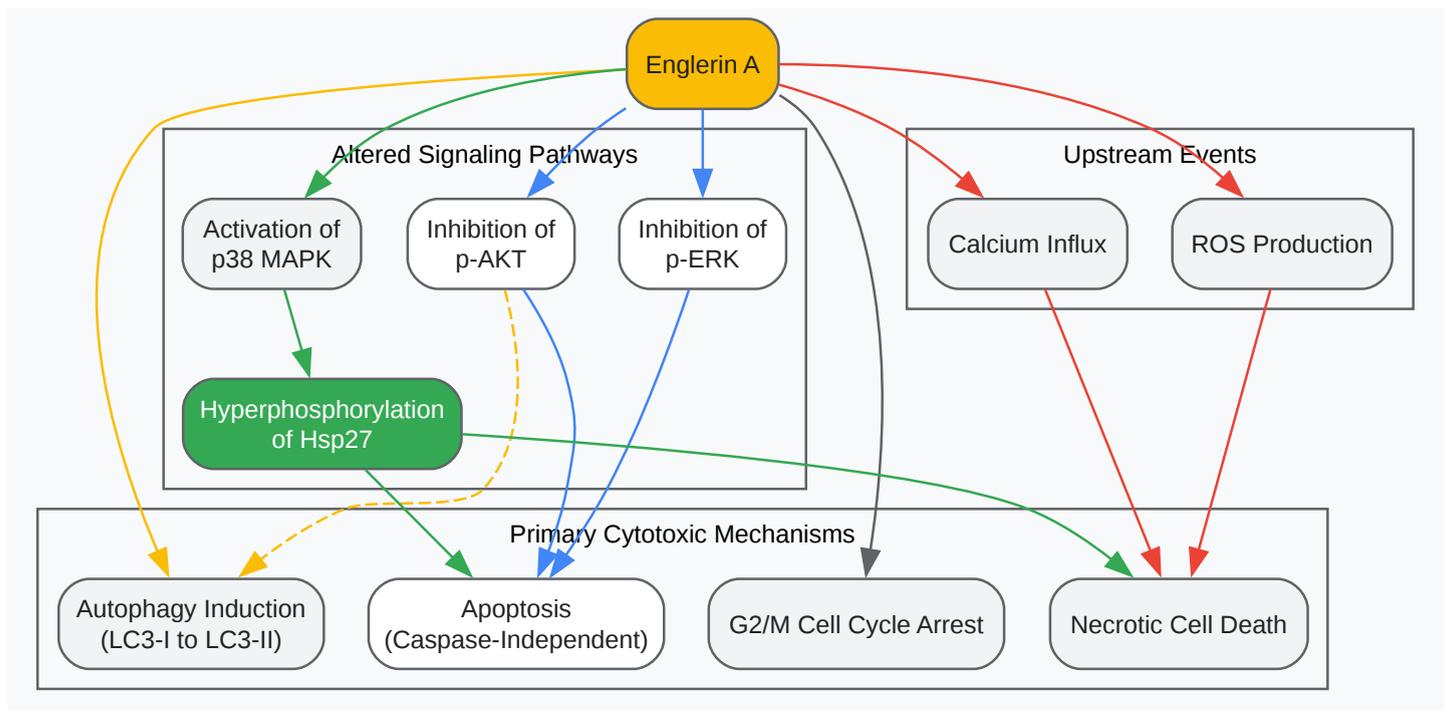
Phosphoproteomic Analysis

- **Objective:** To identify global changes in protein phosphorylation and signaling pathways.
- **Procedure:**
 - Treat renal cancer cells with **Englerin A**.
 - Extract proteins, digest them with trypsin, and enrich for phosphopeptides.

- Analyze the peptides using advanced mass spectrometry (e.g., LC-MS/MS).
- Use bioinformatics tools to identify phosphorylation motifs and altered signaling networks, such as the p38-Hsp27 pathway [6].

Englerin A Signaling Pathways

The complex signaling network rewire by **Englerin A** in renal cancer cells, based on phosphoproteomic and biochemical findings, can be visualized as follows:



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Englerin A triggers cell death via multiple interconnected pathways, including survival pathway inhibition, stress kinase activation, and direct cellular damage.

Interpretation and Research Implications

- **Temporal Dynamics:** The type of cell death observed can depend on treatment duration. Necrosis may occur rapidly (within hours), while apoptotic markers and autophagy may manifest over longer periods (24-48 hours) [2] [4] [5].

- **Autophagy as a Survival Mechanism:** Inhibiting EA-induced autophagy with non-essential amino acids (NEAA) did not reduce cell death, suggesting that autophagy likely represents a failed pro-survival response rather than a death mechanism itself [1] [2].
- **Therapeutic Potential:** The ability of EA to simultaneously activate multiple death pathways and inhibit survival signals (AKT/ERK) makes it a promising lead compound, especially for cancers resistant to agents that target only a single pathway [1].

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References

1. Renal cancer-selective Englerin induces multiple A of... mechanisms [archive.org]
2. Renal cancer-selective Englerin induces multiple mechanisms of cell... A [jccr.biomedcentral.com]
3. Renal cancer-selective Englerin induces multiple A of... mechanisms [pubmed.ncbi.nlm.nih.gov]
4. Selectively Induces Englerin in Human Renal Cancer... A Necrosis [pmc.ncbi.nlm.nih.gov]
5. Selectively Induces Necrosis in Human Renal... | PLOS One Englerin A [journals.plos.org]
6. Rewires Phosphosignaling via Hsp27... Englerin A [pubmed.ncbi.nlm.nih.gov]

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